

Structural Characterization Guide: 2-Fluoro-4-iodophenylhydrazine Hydrochloride[1][2]

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Compound of Interest

Compound Name: 2-Fluoro-4-iodophenylhydrazine
hydrochloride

CAS No.: 502496-29-9

Cat. No.: B1498202

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Executive Summary: The Strategic Scaffold

2-Fluoro-4-iodophenylhydrazine hydrochloride represents a high-value "bifunctional" scaffold in medicinal chemistry.[1][2] The 2-fluoro substituent modulates metabolic stability and lipophilicity, while the 4-iodo handle provides a reactive site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira) after the hydrazine moiety has been cyclized into a core heterocycle (e.g., indazole or pyrazole).[1][2]

Defining the crystal structure of this salt is not merely an academic exercise; it is a quality control necessity. The presence of the heavy iodine atom introduces significant X-ray scattering power, while the hydrochloride salt formation dictates the ionic lattice stability.[1][2] This guide details the rigorous protocol for synthesizing X-ray quality crystals and elucidating the structure, focusing on the unique challenges posed by the heavy halogen.[1][2]

Experimental Methodology

Synthesis & Purification Protocol

To obtain a crystal suitable for diffraction, the material must first be synthesized with high regiochemical purity.^{[1][2]} The standard route utilizes the diazotization of 2-fluoro-4-iodoaniline followed by reduction.^[1]

Reagents:

- Precursor: 2-Fluoro-4-iodoaniline (CAS: 29632-74-4)^{[1][2]}
- Diazotization: Sodium Nitrite (), Conc.^{[1][2][3]} HCl
- Reduction: Stannous Chloride () or Sodium Sulfite ()^{[1][2]}

Step-by-Step Workflow:

- Slurry Formation: Suspend 2-fluoro-4-iodoaniline in 6M HCl at . The low temperature is critical to prevent diazonium decomposition.^{[1][2]}
- Diazotization: Dropwise addition of aqueous .^{[1][2][3]} Maintain internal temperature . Stir until the solution becomes clear (formation of diazonium salt).
- Reduction: Rapid addition of solution in conc. HCl at . A thick precipitate of the hydrazine hydrochloride salt will form immediately.^{[1][2]}
- Isolation: Filtration and washing with cold brine/HCl.
- Recrystallization (Crucial): Dissolve crude solid in minimum hot ethanol (

). Add conc. HCl (1-2 drops) to suppress free base formation.^{[1][2]} Cool slowly to

.

Crystallization for X-Ray Diffraction

Growing single crystals of hydrochloride salts requires controlling the ionic strength and solvent polarity.^{[1][2]}

Parameter	Recommended Condition	Rationale
Solvent System	Ethanol / Water (9:1 v/v)	Ethanol solubilizes the organic backbone; water stabilizes the ionic lattice. ^{[1][2]}
Method	Slow Evaporation or Vapor Diffusion	Slow growth minimizes lattice defects caused by the bulky Iodine atom. ^{[1][2]}
Temperature	(Refrigerated)	Lower kinetic energy promotes ordered packing of the halogenated rings. ^{[1][2]}
Anti-solvent	Diethyl Ether	Vapor diffusion of ether into the ethanol solution induces gentle supersaturation. ^{[1][2]}

Crystallographic Data Acquisition Strategy

Source Selection: Mo vs. Cu

For this specific compound, Molybdenum (Mo-K

) radiation (

) is mandatory.^{[1][2]}

- Reasoning: The Iodine atom (

) has a high absorption coefficient.[1][2] Copper radiation (Cu-K

) would result in significant absorption errors, leading to poor scaling and inaccurate bond lengths.[1][2] Mo radiation penetrates the heavy atom lattice more effectively.[1][2]

Data Collection Parameters[1][2][4][5][6]

- Temperature: Collect data at 100 K using a nitrogen cryostream.
 - Why? The heavy Iodine atom is prone to significant thermal motion (anisotropic displacement).[1][2] Cooling freezes this motion, allowing for precise localization of electron density.[1][2]
- Redundancy: High redundancy (>4) is required to correct for absorption effects using multi-scan methods (e.g., SADABS).[1][2]

Structural Analysis & Expected Features

Although specific unit cell dimensions must be experimentally determined, the structural motif can be predicted based on isostructural 2,4-disubstituted phenylhydrazine salts.[1][2]

Molecular Conformation[1][2]

- Protonation Site: The terminal nitrogen (

) is the site of protonation, forming a hydrazinium cation (

).[1][2]
- Planarity: The phenyl ring will be planar.[1][2] The hydrazine moiety typically twists out of the plane to minimize steric clash between the

proton and the ortho-fluorine atom.[1][2]

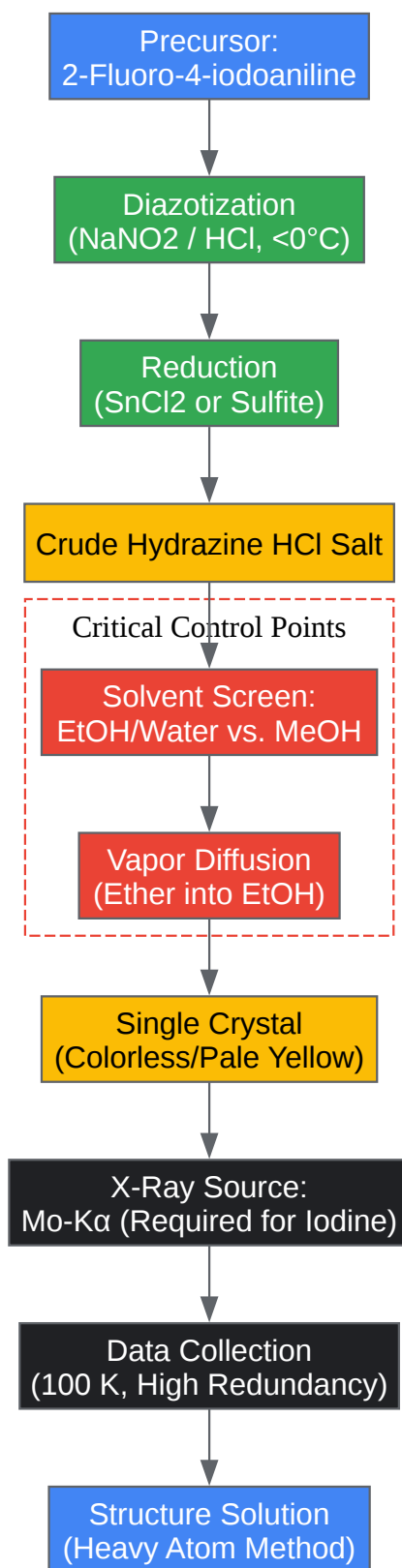
Packing Interactions

The crystal lattice is governed by a competition between strong ionic hydrogen bonds and specific halogen interactions.[1][2]

- Charge-Assisted Hydrogen Bonds: The primary lattice energy driver is the interaction between the ammonium headgroup (NH_3^+) and the Chloride anion (Cl^-).^{[1][2]}
 - Expect:
distances of approx. $2.8\text{--}3.2\text{ \AA}$.^[2]
- Halogen Bonding (The Iodine Effect): Iodine is a polarizable "soft" atom capable of forming Halogen Bonds ($\text{C-I}\cdots\text{X}$).^{[1][2]}
 - Sigma-Hole: The Iodine atom will likely exhibit a positive electrostatic potential cap (sigma-hole) along the C-I bond axis.^{[1][2]}
 - Interaction: Look for linear
or
contacts.^{[1][2]} This directional anchoring often dictates the space group (commonly monoclinic
for such planar salts).^{[1][2]}
- Fluorine Contacts: The ortho-fluorine acts as a weak H-bond acceptor and may engage in intramolecular
bonding, locking the hydrazine conformation.^{[1][2]}

Visualizing the Characterization Workflow

The following diagram illustrates the logical flow from synthesis to structural solution, highlighting the critical decision points for the Iodine-substituted scaffold.



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Caption: Workflow for the synthesis and crystallographic determination of the iodinated hydrazine salt.

Relevance in Drug Development[1][2][4][7][8][9][10] Quality Control (Polymorphism)

Batch-to-batch consistency is vital.[1][2] The Iodine atom makes the lattice heavy and potentially prone to polymorphism (different packing arrangements).[1][2]

- Action: Use the generated Powder X-Ray Diffraction (PXRD) pattern calculated from the single crystal structure as a "Gold Standard" reference for checking bulk purity of manufacturing batches.

Structure-Activity Relationship (SAR)

The crystal structure reveals the precise vector of the Iodine atom relative to the Fluorine.[1][2]

- Bioisosterism: In binding pockets, the Iodine can mimic hydrophobic pockets or engage in "halogen bonding" with backbone carbonyls of the target protein.[1][2] Knowing the exact and

bond vectors allows computational chemists to model this ligand into kinase active sites (e.g., MEK, B-Raf) with high accuracy.[1][2]

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